

Application Notes: Utilizing Propargyl-PEG12-acid in Proteomics Research

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Compound of Interest

Compound Name: *Propargyl-PEG12-acid*

Cat. No.: *B11932868*

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Introduction

Propargyl-PEG12-acid is a heterobifunctional linker that is increasingly employed in advanced proteomics applications. This molecule features a terminal propargyl group, which is ready for copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or "click chemistry," and a carboxylic acid group for stable amide bond formation with primary amines, such as those on lysine residues of proteins. The 12-unit polyethylene glycol (PEG) chain enhances hydrophilicity, which can improve the solubility of tagged proteins and reduce non-specific binding during enrichment procedures.^{[1][2][3][4]}

These characteristics make **Propargyl-PEG12-acid** an ideal tool for several proteomic workflows, most notably in Activity-Based Protein Profiling (ABPP) and for the creation of bespoke protein baits for pull-down experiments to study protein-protein interactions.

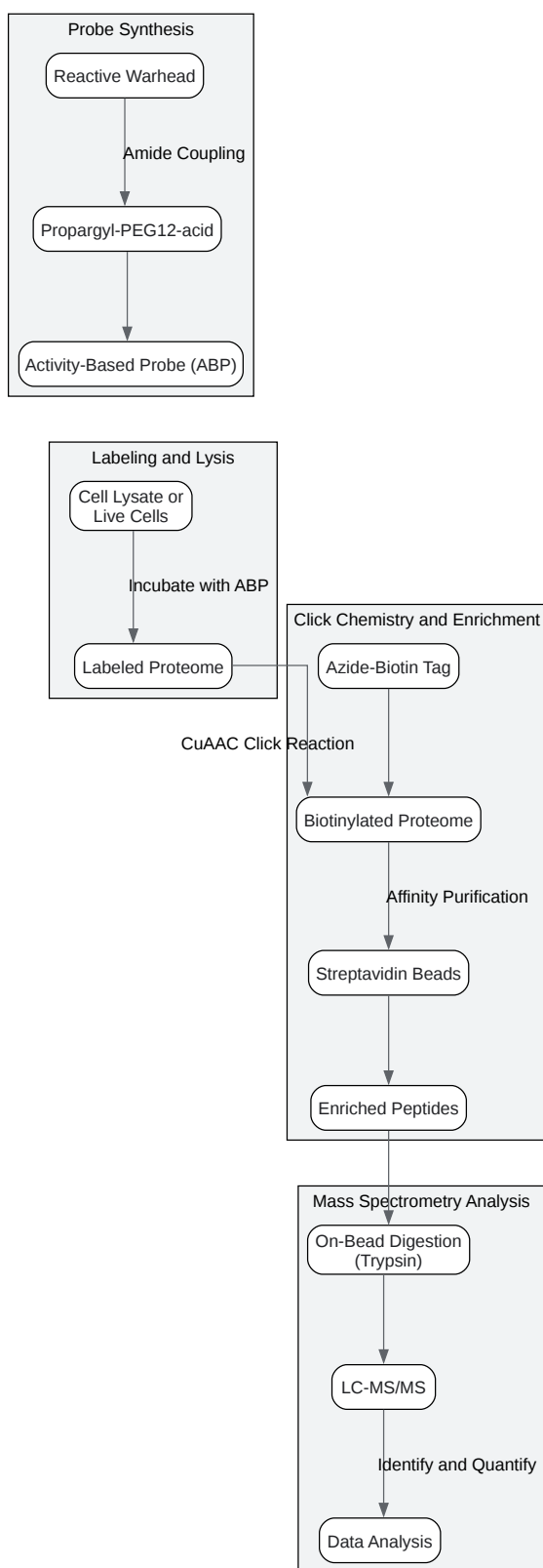
Key Application: Activity-Based Protein Profiling (ABPP)

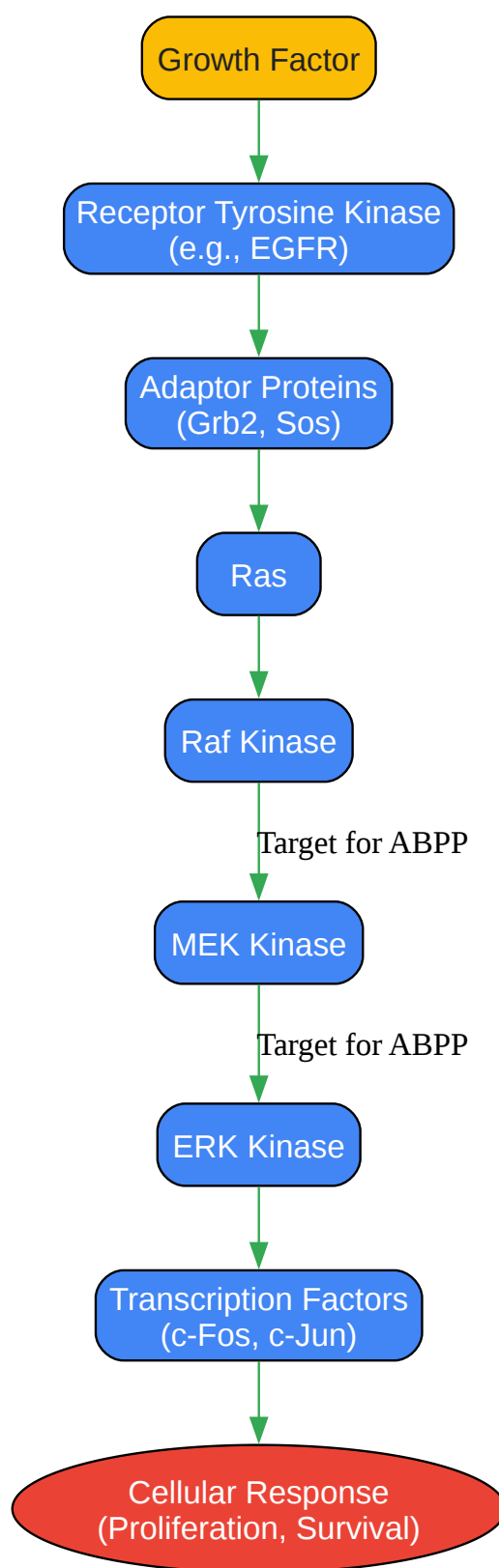
ABPP is a powerful chemical proteomics strategy used to study the functional state of enzymes in complex biological samples.^[5] In a typical ABPP workflow utilizing **Propargyl-PEG12-acid**, the linker is first conjugated to a "warhead"—a reactive molecule that covalently binds to the active site of a specific class of enzymes. The resulting activity-based probe (ABP) is then incubated with a proteome. The propargyl group on the ABP serves as a handle for the

subsequent click chemistry reaction with an azide-functionalized reporter tag, such as biotin for enrichment or a fluorophore for imaging.

The long PEG12 chain in this linker can be advantageous in ABPP by extending the reach of the reporter group, potentially reducing steric hindrance and improving the efficiency of the click reaction and subsequent enrichment.

Workflow for Activity-Based Protein Profiling (ABPP)





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